Comparative Guide: Characterization of 1,5-Difluoro-2-nitro-4-propoxybenzene Impurities

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Compound of Interest	
Compound Name:	*1,5-Difluoro-2-nitro-4-propoxybenzene*
Cat. No.:	*B8028396*

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Executive Summary & Chemical Context

1,5-Difluoro-2-nitro-4-propoxybenzene (CAS: 1881287-94-0) is a high-value fluorinated building block, commonly employed in the synthesis of kinase inhibitors and protoporphyrinogen oxidase (PPO) inhibiting herbicides.[1][2][3] Its structural integrity relies on the precise placement of the propoxy group relative to the electron-withdrawing nitro and fluorine substituents.

The synthesis typically involves Nucleophilic Aromatic Substitution (SNAr) on a precursor like 2,4,5-trifluoronitrobenzene or 1,5-difluoro-2,4-dinitrobenzene. This reaction landscape is prone to specific impurity classes—regioisomers and over-alkylation products—that challenge standard HPLC-UV detection due to their isobaric nature and similar polarity.

The Challenge: Differentiating the target para-substituted product from its ortho-substituted regioisomer and controlling trace hydrolysis by-products.

The Impurity Landscape: Genesis & Risks

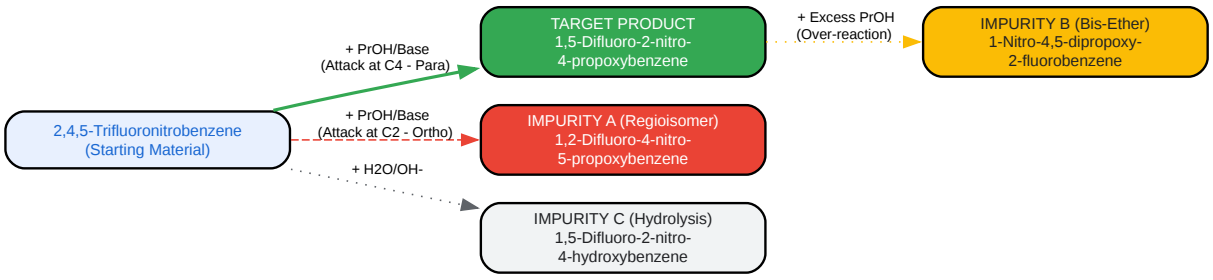
Understanding the chemical causality of impurities is the first step in characterization.

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Impurity Type	Likely Structure	Genesis Mechanism	Criticality
Regioisomer	1,5-Difluoro-2-nitro-2-propoxybenzene (isomer)	SNAr attack at the ortho-fluorine (relative to NO2) instead of the para-fluorine.	High: Hard to separate; alters SAR of final drug.
Bis-Ether	1-Nitro-2-fluoro-4,5-dipropoxybenzene	Double substitution of both activated fluorines by propoxide.	Medium: Lipophilicity change; detectable by MS.
Hydrolysis Product	1,5-Difluoro-2-nitro-4-hydroxybenzene	Moisture in reaction/workup causing SNAr with OH- instead of Propoxide.	Medium: Acidic impurity; affects pH stability.
Starting Material	2,4,5-Trifluoronitrobenzene	Incomplete conversion.	Low: Distinct RT; easy to purge.

Visualization: Impurity Formation Pathways

The following diagram illustrates the competitive reaction pathways leading to the target and its primary impurities.



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Figure 1: Reaction network showing the genesis of critical impurities during the SNAr synthesis of the target scaffold.

Comparative Analysis of Characterization Methods

To ensure product quality, a multi-modal approach is superior to relying on a single technique.

Method A: UHPLC-MS/MS (The Sensitivity Standard)

- Best For: Trace quantification (<0.05%), Identification of Bis-ethers and Starting Materials.
- Mechanism: Electrospray Ionization (ESI) in Negative Mode (due to the electron-withdrawing Nitro/Fluoro groups).
- Pros: High sensitivity; mass-differentiation of bis-propoxy (M+58) vs target.
- Cons: Cannot easily distinguish regioisomers (isobaric, identical fragmentation patterns).

Method B: 19F-NMR Spectroscopy (The Structural Arbiter)

- Best For:Definitive Regioisomer Quantification.
- Mechanism: Exploits the distinct electronic environments of Fluorine atoms.
  - Target: F5 is ortho to the Propoxy group (shielded, upfield shift). F1 is ortho to the Nitro group (deshielded, downfield shift).
  - Regioisomer: The coupling constants (3JF-H vs 4JF-F) and chemical shifts change drastically based on substitution position.
- Pros: Unambiguous structural proof; no reference standards needed for ratio determination.
- Cons: Lower sensitivity (LOQ ~0.5%); requires long acquisition times for trace impurities.

Method C: GC-FID/MS (The Volatility Alternative)

- Best For: Residual solvent analysis and volatile starting materials.

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- Pros: High resolution for non-polar isomers.
- Cons: Thermal instability of nitro-compounds can lead to degradation in the injector port, creating "ghost" impurities.

Performance Matrix

Feature	UHPLC-MS (ESI-)	19F-NMR	HPLC-UV (254 nm)
Specificity (Regioisomer)	Low	High	Medium
Sensitivity (LOD)	< 10 ppb	~100 ppm	~1 ppm
Throughput	High (5 min/run)	Low (15-30 min/run)	High
Cost per Sample	$		$

Recommended Experimental Protocols

Protocol 1: Definitive Regioisomer Analysis via 19F-NMR

Rationale: This method is self-validating because the integral ratio of the two fluorine signals in the target molecule must be 1:1. Deviations or extra peaks confirm impurity presence.

- Sample Prep: Dissolve 20 mg of sample in 0.6 mL DMSO-d6. (DMSO is preferred over CDCl3 to prevent overlap of solvent peaks with trace impurities and enhance solubility of polar by-products).
- Instrument Parameters:
  - Frequency: ≥ 376 MHz (400 MHz equivalent).
  - Spectral Width: -50 ppm to -200 ppm.
  - Relaxation Delay (d1): 5 seconds (Critical: Fluorines adjacent to Nitro groups have long T1 relaxation times; short delays cause integration errors).
  - Scans: 64 (for assay) or 256 (for impurity profiling).

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- Data Analysis:
  - Target Peaks: Look for two multiplets.
    - ~ -115 to -125 ppm (F ortho to NO2).
    - ~ -135 to -145 ppm (F ortho to Propoxy).
  - Impurity Peaks: Any signals outside these multiplets represent regioisomers or starting material (2,4,5-trifluoro precursor will show 3 distinct F signals).

Protocol 2: Trace Impurity Quantitation via UHPLC-UV-MS

Rationale: UV provides robust assay data, while MS confirms the identity of co-eluting peaks.

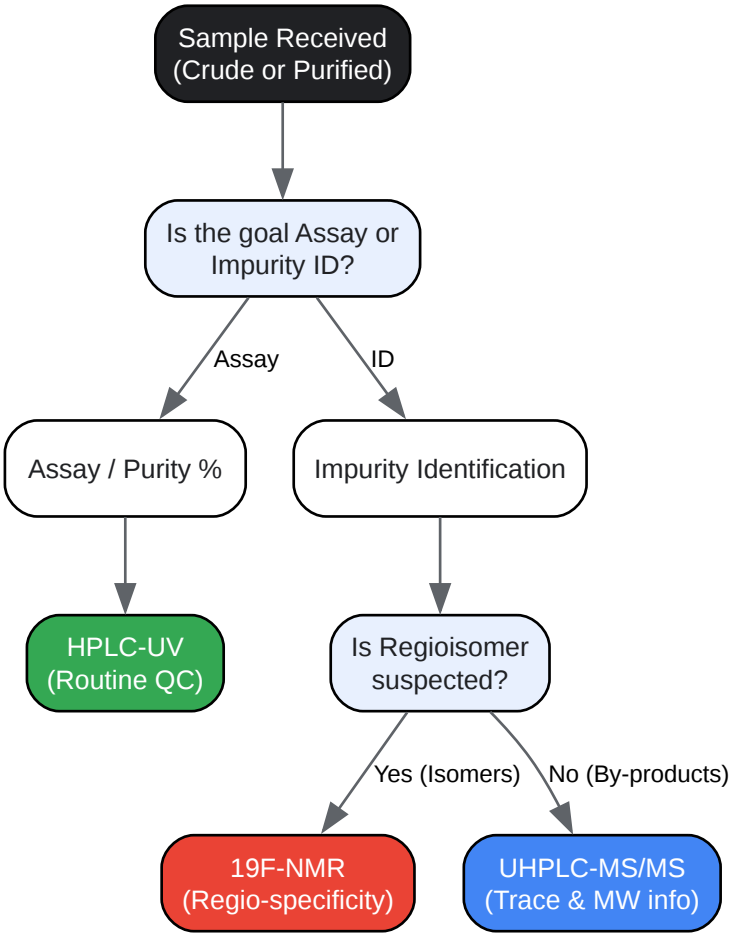
- Column: C18 Shielded Phase (e.g., Waters BEH C18 or Agilent Zorbax SB-C18), 2.1 x 100 mm, 1.7 µm.
- Mobile Phase:
  - A: 0.1% Formic Acid in Water.[4][5]
  - B: Acetonitrile.[4][5]
- Gradient:
  - 0-1 min: 5% B (Isocratic hold for polar hydrolysis products).
  - 1-8 min: 5% -> 95% B (Linear gradient).
  - 8-10 min: 95% B (Wash for bis-propoxy impurities).
- Detection:
  - UV: 254 nm (aromatic ring) and 210 nm (general).
  - MS: ESI Negative mode. Scan range 100-500 m/z.

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- Note: Monitor m/z 260 (Target [M-H]-) and m/z 300 (Bis-propoxy).

Decision Workflow for Characterization

Use this logic flow to select the appropriate analytical tool during process development.



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Figure 2: Analytical decision matrix for characterizing fluoro-nitro-alkoxybenzene intermediates.

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